

Nlrp3-IN-34: A Comparative Analysis of Potency in NLRP3 Inflammasome Inhibition

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Compound of Interest

Compound Name: *Nlrp3-IN-34*

Cat. No.: *B12378886*

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This guide provides a comprehensive comparative analysis of **Nlrp3-IN-34**, a small molecule inhibitor of the NLRP3 inflammasome. Its potency, as measured by its half-maximal inhibitory concentration (IC₅₀), is compared with other notable NLRP3 inhibitors. This document is intended to serve as a valuable resource for researchers in inflammation, immunology, and drug discovery by presenting key experimental data, detailed protocols, and visual representations of the underlying biological pathways.

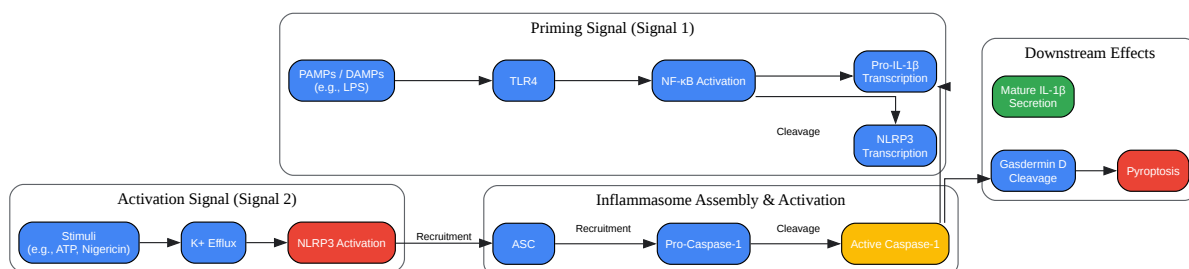
Potency and IC₅₀ Comparison of NLRP3 Inhibitors

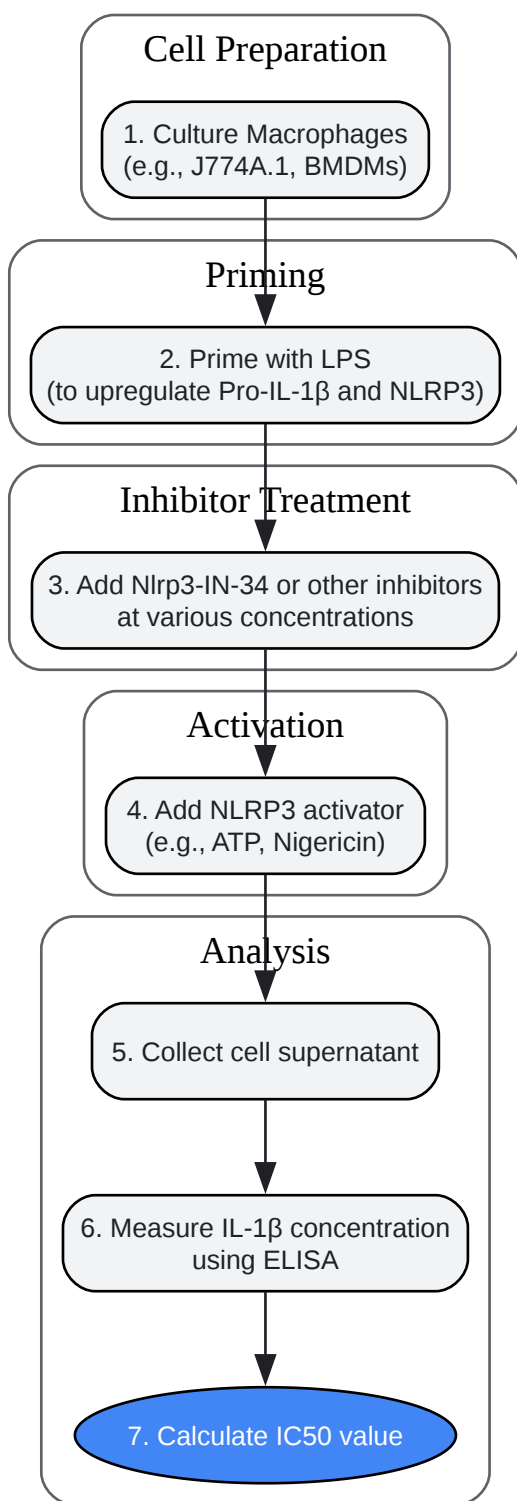
The efficacy of an inhibitor is quantified by its IC₅₀ value, which represents the concentration of the compound required to inhibit 50% of a specific biological or biochemical function. In the context of NLRP3 inflammasome research, this typically refers to the inhibition of IL-1 β release from stimulated immune cells.

Compound	IC50	Cell Line / System	Notes
Nlrp3-IN-34 (Compound T10)	0.48 μ M	J774A.1 cells	Inhibits NLRP3 inflammasome-dependent IL-1 β production.[1]
MCC950	7.5 nM	Bone Marrow-Derived Macrophages (BMDMs)	A potent and widely used selective NLRP3 inhibitor.[2]
IZD334	0.350 μ M	Porcine whole blood	Demonstrated dose-dependent reduction of IL-1 β release.[3][4]
CY-09	6 μ M	Mouse Bone Marrow-Derived Macrophages (BMDMs)	A direct covalent modifier of the NLRP3 inflammasome.
Tranilast	10–15 μ M	Not specified	Binds to the NACHT domain of NLRP3.

Signaling Pathway and Experimental Workflow

To understand the mechanism of inhibition and the methods used to determine potency, it is crucial to visualize the NLRP3 inflammasome signaling pathway and the experimental workflow for inhibitor screening.





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